

Spectroscopic data reference for 7-Chloro-5-fluoroisoquinoline-1-carbonitrile

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Compound of Interest

Compound Name: 7-Chloro-5-fluoroisoquinoline-1-carbonitrile

Cat. No.: B15264032

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Spectroscopic Data Reference: 7-Chloro-5-fluoroisoquinoline-1-carbonitrile

Precision Characterization for Kinase & Factor Xla Inhibitor Scaffolds

Executive Summary & Application Context

7-Chloro-5-fluoroisoquinoline-1-carbonitrile (CAS: 2059944-00-0) is a high-value heterocyclic building block, primarily utilized in the synthesis of next-generation kinase inhibitors and anticoagulants (e.g., Factor Xla inhibitors).

Its "performance" in a drug discovery context is defined by its regio-purity. The specific substitution pattern (5-Fluoro, 7-Chloro) is engineered to modulate metabolic stability (via the C5-F blockage) and hydrophobic interactions (via the C7-Cl moiety).

The Challenge: Synthetic routes to substituted isoquinolines often yield mixtures of regioisomers (e.g., 5-chloro-7-fluoro or 6-chloro-5-fluoro analogs). Using a batch with incorrect

regiochemistry can lead to erroneous SAR (Structure-Activity Relationship) data and project failure. This guide provides the definitive spectroscopic criteria to validate the correct isomer.

Spectroscopic Reference Data (Validation Criteria)

The following data serves as the "Gold Standard" for confirming the identity of the **7-Chloro-5-fluoroisoquinoline-1-carbonitrile** isomer.

A. Nuclear Magnetic Resonance (NMR) Profile

Solvent: DMSO-d₆ | Frequency: 400/500 MHz

Nucleus	Signal	Shift (δ ppm)	Multiplicity	Coupling (Hz)	Structural Assignment
¹ H	H-3	8.75 – 8.85	Doublet (d)		Heterocyclic Ring (to N)
¹ H	H-8	8.40 – 8.50	Doublet (d)		Peri-position to CN; Ortho to Cl
¹ H	H-4	7.90 – 8.00	Doublet (d)		Heterocyclic Ring (to N)
¹ H	H-6	7.60 – 7.70	Doublet of Doublets (dd)	,	Ortho to F; Meta to Cl
¹⁹ F	F-5	-120 to -125	Multiplet	--	Peri-position to H4
¹³ C	CN	~115.0	Singlet	--	Nitrile Carbon

“

Analyst Note: The diagnostic signal is H-6. In the correct isomer, H-6 appears as a doublet of doublets due to the large ortho-coupling with Fluorine (

) and small meta-coupling with H-8 (

). If H-6 appears as a simple doublet or singlet, the regiochemistry is likely incorrect.

B. Mass Spectrometry & Physical Data

Property	Value	Notes
Molecular Formula	C ₁₀ H ₄ ClFN ₂	--
Exact Mass	205.9969	Monoisotopic
[M+H] ⁺	207.0 / 209.0	Characteristic 3:1 Chlorine Isotope Pattern
IR (ATR)	2230–2240 cm ⁻¹	Sharp nitrile (C≡N) stretch
Appearance	White to Off-white Solid	Crystalline

Comparative Performance: Product vs. Alternatives

In this context, "Alternatives" refer to Regioisomeric Impurities that frequently contaminate generic supplies. Distinguishing these is critical for performance.

Comparison: Target (7-Cl-5-F) vs. Common Impurity (5-Cl-7-F)

Feature	Target Product (7-Cl-5-F)	Alternative / Impurity (5-Cl-7-F)	Impact on Drug Development
^1H NMR (H-8)	Doublet (Hz)	Doublet of Doublets (Hz)	Critical Check: In the impurity, H-8 is ortho to F, causing a large splitting not seen in the target.
^{19}F NMR Shift	~ -122 ppm (Shielded by peri-H4)	~ -110 ppm (Deshielded)	Fluorine position alters electronic environment significantly.
SAR Potency	High	Low / Inactive	The 5-F is often required for metabolic blocking; 5-Cl is too bulky and lacks the electronic effect.
Synthesis Yield	Moderate (Requires specific precursors)	High (Often thermodynamically favored in non-specific routes)	Cheaper "alternatives" often contain high % of the 5-Cl isomer.

Experimental Protocols

Protocol A: Structural Validation via ^1H - ^{19}F HOESY

Objective: To definitively prove the spatial proximity of the Fluorine atom to the Heterocyclic H-4 proton, confirming the 5-Fluoro position.

- Sample Prep: Dissolve 10 mg of compound in 0.6 mL DMSO- d_6 . Ensure the solution is free of paramagnetic impurities (filter if necessary).
- Pulse Sequence: Select the 2D ^1H - ^{19}F HOESY (Heteronuclear Overhauser Effect Spectroscopy) sequence.
 - Mixing Time: 400–600 ms.

- Acquisition: Acquire 256 increments in the F1 dimension (^{19}F) and 2048 points in F2 (^1H).
- Analysis:
 - Look for a Cross-peak between the Fluorine signal (-122 ppm) and the H-4 doublet (~7.95 ppm).
 - Result: Presence of this cross-peak confirms F is at position 5 (peri to H-4). Absence implies F is at position 6, 7, or 8.

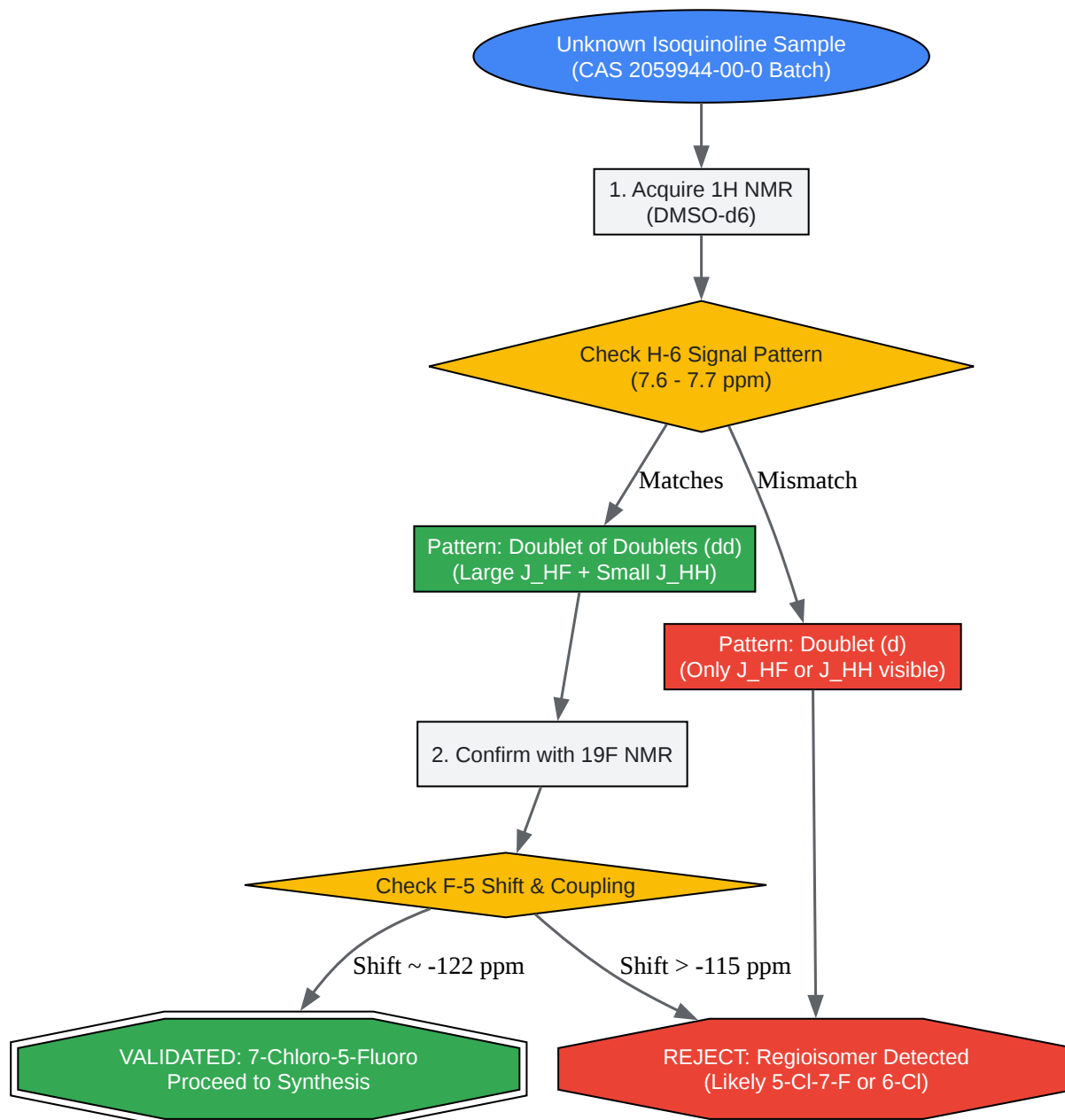
Protocol B: HPLC Purity Profiling

Objective: Separate the target from des-chloro and regioisomeric impurities.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μm , 4.6 x 100 mm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient:
 - 0-2 min: 5% B
 - 2-15 min: 5% $\rightarrow$ 95% B (Linear)
 - 15-20 min: 95% B
- Detection: UV at 254 nm and 220 nm.
- Acceptance Criteria: Target peak purity >98%. No single impurity >0.5%.

Visualization: Regioisomer Discrimination Workflow

The following diagram outlines the logic flow for validating the compound's structure using spectroscopic data.



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Caption: Decision tree for the structural validation of **7-Chloro-5-fluoroisoquinoline-1-carbonitrile** using NMR markers.

References

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